

4-Chlorobenzoyl Salicylhydrazide: Synthesis, Structural Characterization, and Pharmacological Profile

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Compound of Interest

Compound Name: *N'-(4-chlorobenzoyl)-2-hydroxybenzohydrazide*
CAS No.: 400075-23-2
Cat. No.: B2494279

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Executive Summary

4-Chlorobenzoyl salicylhydrazide (chemically N-(4-chlorobenzoyl)-N'-(2-hydroxybenzoyl)hydrazine) represents a critical structural class of diacylhydrazines. Unlike simple hydrazones (Schiff bases) formed from aldehydes, this molecule features two amide linkages flanking a hydrazine core. This specific topology grants it unique chelating abilities and biological stability, making it a versatile pharmacophore for antimicrobial, antiviral (HIV integrase inhibition), and anti-inflammatory drug development.

This guide details the synthesis, validation, and biological mechanisms of this compound, distinguishing it from its hydrazone analogs to ensure precise experimental application.

Chemical Identity & Structure

The molecule consists of a salicylic acid moiety linked to a 4-chlorobenzoic acid moiety via a hydrazine bridge.

Property	Detail
IUPAC Name	N-(4-chlorobenzoyl)-N'- (2-hydroxybenzoyl)hydrazine
Common Name	4-Chlorobenzoyl salicylhydrazide
CAS Number	400075-23-2
Molecular Formula	
Molecular Weight	290.70 g/mol
Core Scaffold	Diacylhydrazine ()

Structural Distinction (Critical)

Researchers often confuse hydrazides with hydrazones.

- Target Molecule (Diacyl): Formed from Acid Chloride + Hydrazide. Contains
 . Stable, capable of keto-enol tautomerism.
- Common Analog (Hydrazone): Formed from Aldehyde + Hydrazide. Contains
 . This is a Schiff base.
- Note: This guide focuses on the Diacyl form as implied by the "benzoyl" nomenclature.

Synthesis Protocol

The synthesis follows a convergent pathway: first generating the salicylhydrazide precursor, followed by N-acylation with 4-chlorobenzoyl chloride.

Phase 1: Synthesis of Salicylhydrazide Precursor

Reaction: Nucleophilic acyl substitution of methyl salicylate with hydrazine hydrate.

- Reagents: Methyl salicylate (10 mmol), Hydrazine hydrate (99%, 15 mmol), Ethanol (absolute, 20 mL).
- Procedure:
 - Dissolve methyl salicylate in ethanol.
 - Add hydrazine hydrate dropwise with stirring.
 - Reflux at 80°C for 4-6 hours. Monitor by TLC (Ethyl acetate:Hexane 3:7).
 - Cool to room temperature.[1] The solid product (Salicylhydrazide) precipitates.
 - Filter and wash with cold ethanol. Recrystallize from ethanol.
 - Yield checkpoint: Expect white crystals, MP ~147°C.

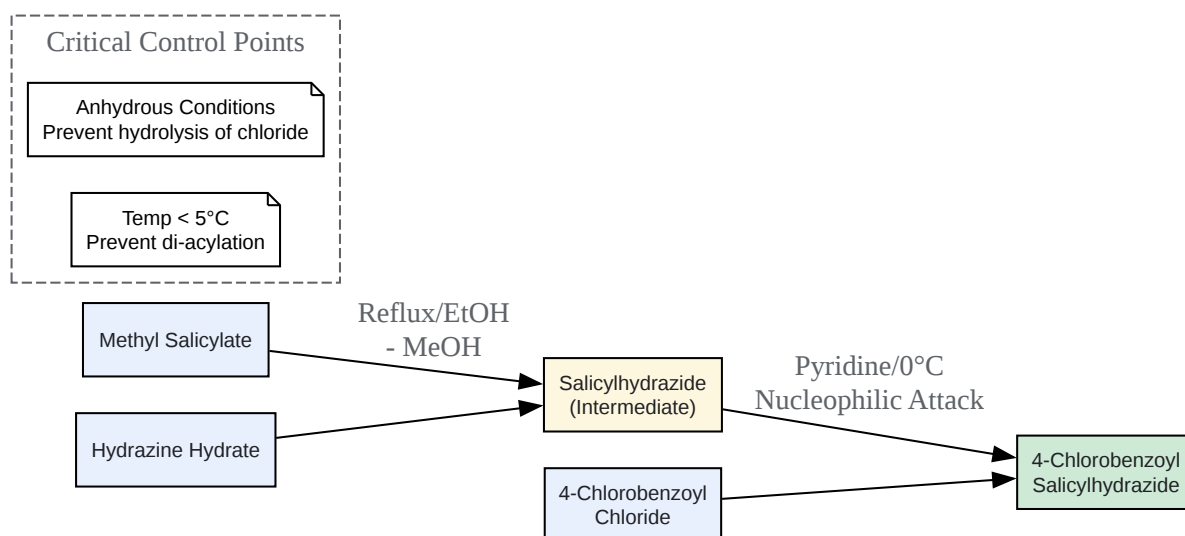
Phase 2: Acylation to 4-Chlorobenzoyl Salicylhydrazide

Reaction: Schotten-Baumann condensation or Pyridine-catalyzed acylation.

- Reagents: Salicylhydrazide (5 mmol), 4-Chlorobenzoyl chloride (5 mmol), Pyridine (dry, 10 mL) or THF/TEA system.
- Procedure:
 - Dissolve salicylhydrazide in dry pyridine (acts as solvent and base).
 - Cool the solution to 0-5°C in an ice bath.
 - Add 4-chlorobenzoyl chloride dropwise over 30 minutes to prevent exotherm-driven side reactions.
 - Allow the mixture to warm to room temperature and stir for 4 hours.
 - Quench: Pour the reaction mixture into crushed ice/HCl (dilute) to remove pyridine and precipitate the product.
 - Filter the solid, wash with water until neutral pH.

- Purification: Recrystallize from DMF/Ethanol mixture.

Synthesis Pathway Diagram



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Figure 1: Convergent synthesis pathway for 4-chlorobenzoyl salicylhydrazide via nucleophilic acyl substitution.

Characterization & Validation

Trustworthiness in chemical biology requires rigorous structural confirmation.

Method	Expected Feature	Diagnostic Value
FT-IR	3200-3300	Confirms diacyl formation; absence of broad OH (carboxylic) indicates successful coupling.
	(NH stretch)1650-1680	
	(C=O Amide I)1600-1620	
	(C=N / Amide II)	
NMR	10.5-12.0 ppm (Singlets, 2H, -NH-NH-)	The presence of two distinct NH peaks confirms the hydrazide structure versus a hydrazone.
	11.5 ppm (Singlet, 1H, Phenolic OH)	
	7.0-8.0 ppm (Multiplet, 8H, Aromatic)	
Mass Spec	peak at ~291.07 m/z	Confirms molecular weight and Cl isotope pattern (3:1 ratio for).

Biological Mechanisms & Applications

The pharmacological utility of 4-chlorobenzoyl salicylhydrazide stems from its ability to form stable chelates with transition metals and interact with specific enzyme active sites.

Antimicrobial & Anti-HIV Activity

Diacylhydrazines are known isosteres of amides and peptides.

- Mechanism: Inhibition of bacterial DNA gyrase or viral Integrase (IN). The "diketo" motif allows the molecule to chelate divalent metal ions (,) required by these enzymes.

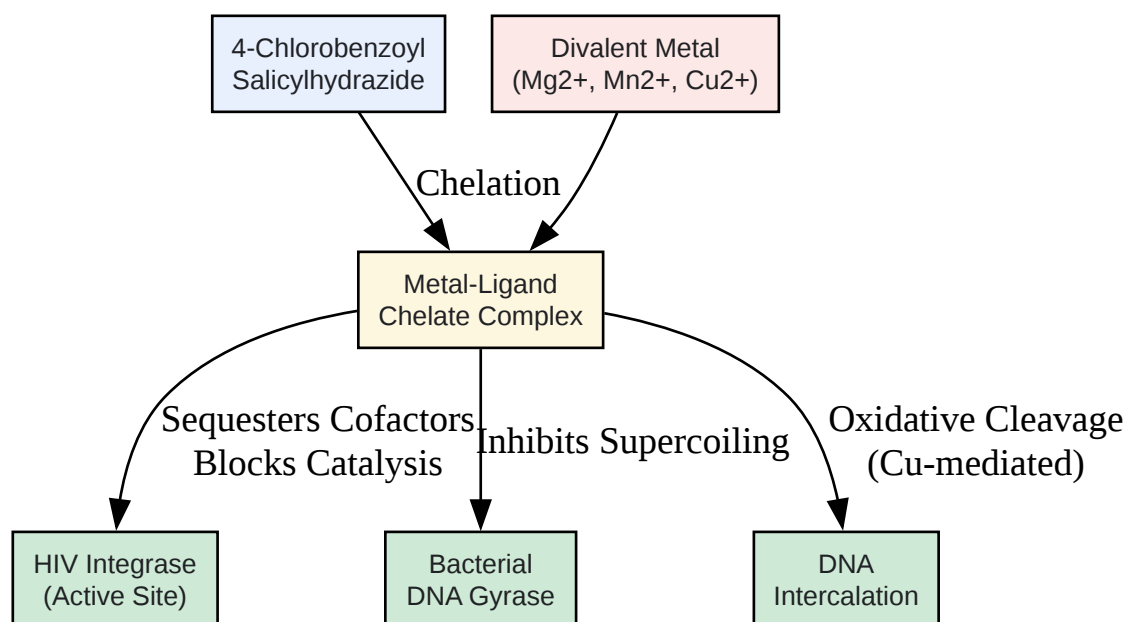
- **HIV Integrase:** Similar to raltegravir, the salicylhydrazide scaffold can bind to the catalytic core of HIV-1 Integrase, sequestering the metal cofactors essential for viral DNA strand transfer.

Metal Complexation (Chelation Therapy)

The molecule acts as a tridentate or tetradentate ligand.

- **Coordination Mode:** It typically coordinates via the Phenolic Oxygen, Carbonyl Oxygen, and Amide Nitrogen (donor set).
- **Copper(II) Complexes:** Research indicates that Cu(II) complexes of salicylhydrazides often exhibit enhanced cytotoxicity against cancer cell lines compared to the free ligand, likely due to increased lipophilicity and DNA intercalation capability.

Mechanism of Action Diagram



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Figure 2: Pharmacological mechanism driven by metal chelation and enzyme active site inhibition.

Experimental Protocol: Antimicrobial Assay (MIC)

To validate the biological activity, the following Minimum Inhibitory Concentration (MIC) protocol is recommended.

- Preparation: Dissolve 4-chlorobenzoyl salicylhydrazide in DMSO (stock 1 mg/mL).
- Media: Mueller-Hinton Broth (MHB).
- Inoculum: Adjust bacterial suspension (*E. coli*, *S. aureus*) to McFarland standard.
- Plate Setup: Use 96-well microtiter plates. Serial dilutions of the compound (100 to 0.19).
- Controls: Positive (Ciprofloxacin), Negative (DMSO only).
- Incubation: 37°C for 24 hours.
- Readout: Add Resazurin dye. Blue
Pink indicates growth. The lowest concentration remaining Blue is the MIC.

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 6893040, N'-(4-chlorobenzylidene)-2-hydroxybenzohydrazide. Retrieved from [\[Link\]](#)
- ResearchGate. (2021). A trinuclear copper (II) complex of naproxen-appended salicylhydrazide: Synthesis, crystal structure, DNA binding and molecular docking study. Retrieved from [\[Link\]](#)

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